

Impact of temperature on the stability of D&C Red No. 7

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Compound of Interest

Compound Name: Red 7

Cat. No.: B1170729

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Technical Support Center: D&C Red No. 7 Stability

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the impact of temperature on the stability of D&C Red No. 7.

Frequently Asked Questions (FAQs)

Q1: What is D&C Red No. 7, and why is its thermal stability important?

A1: D&C Red No. 7 (CI 15850:1) is a synthetic monoazo color additive, specifically the calcium salt of Lithol Rubine B.^[1] It is widely used in cosmetics, drugs, and personal care products.^[1] Its thermal stability is a critical parameter as it can be exposed to elevated temperatures during manufacturing (e.g., in lipstick production) and storage.^[2] Degradation of the colorant can lead to color shifts, loss of product efficacy, and the potential formation of impurities.

Q2: What is the general heat stability of D&C Red No. 7?

A2: D&C Red No. 7 is generally considered to have good heat stability.^[1] Technical data sheets for the pigment, also known as Pigment Red 57:1, indicate a heat stability of up to 160°C and a thermal decomposition temperature of around 149°C.^{[2][3]} Another source suggests the monohydrate form is stable up to 190°C.^[4]

Q3: Does temperature affect the color of D&C Red No. 7?

A3: Yes, some organic pigments, including D&C Red No. 7, can undergo thermochromic changes at high temperatures, which may be reversible upon cooling. It is recommended to minimize the duration of heat exposure during manufacturing processes.

Q4: What are the typical signs of D&C Red No. 7 degradation in a formulation?

A4: Degradation can manifest as a visible change in color (fading or alteration of the shade), and in liquid or semi-solid formulations, it may lead to precipitation of the pigment. Chemical analysis would be required to detect the formation of degradation products.

Q5: Are there any known degradation products of D&C Red No. 7 due to temperature?

A5: The primary concern with the stability of D&C Red No. 7 is the potential for the formation of subsidiary colors and the presence of manufacturing intermediates. One identified impurity is the decarboxylated analogue of Pigment Red 57:1. While high temperatures can accelerate degradation, specific thermal degradation products are not extensively documented in publicly available literature.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Color Fading or Shade Change in Final Product	Exposure to excessive heat during manufacturing or storage.	1. Review the manufacturing process to identify steps with high temperatures. Minimize the duration of heat exposure. 2. Conduct accelerated stability testing at various temperatures to determine the acceptable temperature range for your formulation. 3. Ensure proper storage conditions for both the raw material and the final product, avoiding exposure to high temperatures and direct sunlight.
Inconsistent Color Between Batches	Variation in the thermal stability of different lots of D&C Red No. 7.	1. Source D&C Red No. 7 from a reputable supplier and request a certificate of analysis for each lot, including any available stability data. 2. Perform incoming quality control testing on each new lot of the colorant to ensure consistency.

Precipitation of the Pigment in Liquid Formulations	Temperature-induced agglomeration or changes in the solubility of the pigment in the formulation.	1. Evaluate the impact of temperature on the entire formulation, as interactions between ingredients can affect pigment stability. 2. Consider the use of stabilizing agents or dispersants in your formulation. 3. Perform freeze-thaw cycle testing to assess the stability of the pigment in your formulation under fluctuating temperatures.
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Quantitative Data on Thermal Stability

The following table summarizes available data on the thermal stability of D&C Red No. 7. It is important to note that comprehensive degradation profiles across a wide range of temperatures and time points are not readily available in the public domain. The data presented here is compiled from various sources and should be used as a guideline. Researchers are encouraged to perform their own stability studies specific to their formulations.

Parameter	Temperature	Duration	Result	Source
Heat Stability	160°C	-	Stable up to this temperature.	Technical Data Sheet[3]
Thermal Decomposition	149°C	-	Onset of thermal decomposition.	Material Safety Data Sheet[2]
Thermal Stability (Monohydrate)	>190°C	-	Stable up to this temperature.	ResearchGate Publication[4]
Stability in Cosmetic Formulation	25°C	7 months	95% recovery of the pigment.	SCCS Opinion[5]

Experimental Protocols

Protocol 1: Accelerated Stability Testing of D&C Red No. 7 in a Cosmetic Formulation

Objective: To evaluate the impact of elevated temperatures on the stability of D&C Red No. 7 in a specific cosmetic formulation over time.

Methodology:

- Sample Preparation: Prepare multiple samples of the final cosmetic formulation containing D&C Red No. 7. Package the samples in the intended final packaging.
- Storage Conditions:
 - Place samples in temperature-controlled stability chambers at the following conditions:
 - $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ (Control)
 - $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - $50^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
- Time Points: Withdraw samples for analysis at initial (time zero), 1 month, 2 months, and 3 months.
- Analysis:
 - Visual Assessment: Observe any changes in color, appearance, or consistency.
 - Colorimetric Measurement: Use a colorimeter to quantitatively measure any color change (e.g., using the CIELAB color space, measuring ΔE^*).
 - Quantitative Analysis (HPLC/UPLC):
 1. Develop and validate an HPLC or UPLC method for the quantification of D&C Red No. 7 in the cosmetic matrix. A reverse-phase C18 column is typically used.
 2. Prepare a standard curve of D&C Red No. 7.

3. Extract the D&C Red No. 7 from the cosmetic formulation using a suitable solvent system.
 4. Analyze the extracted samples by HPLC/UPLC and quantify the amount of D&C Red No. 7 remaining at each time point.
- Data Analysis: Calculate the percentage of D&C Red No. 7 remaining at each time point and temperature compared to the initial concentration.

Protocol 2: Determination of Thermal Decomposition Temperature using Thermogravimetric Analysis (TGA)

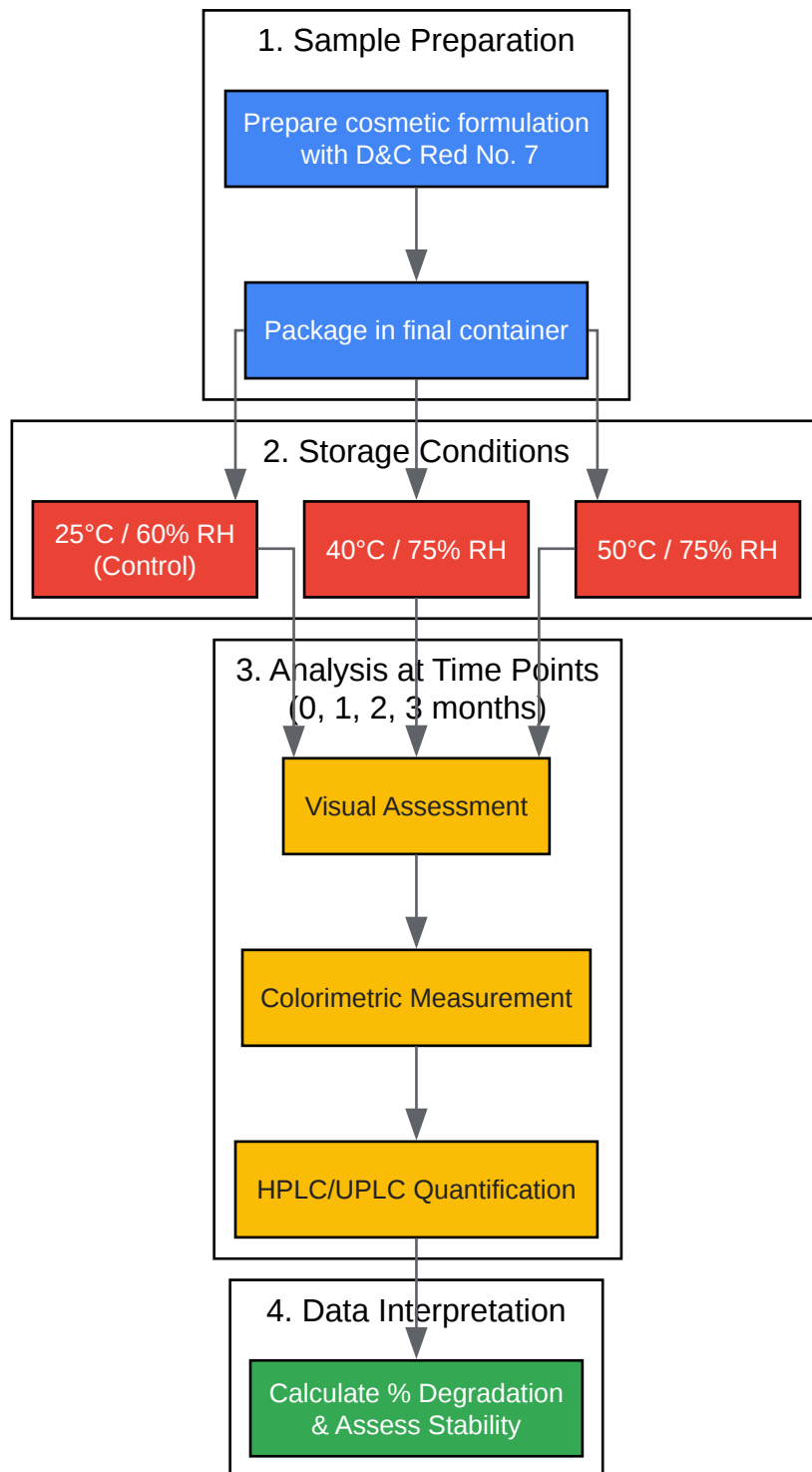
Objective: To determine the temperature at which D&C Red No. 7 begins to decompose.

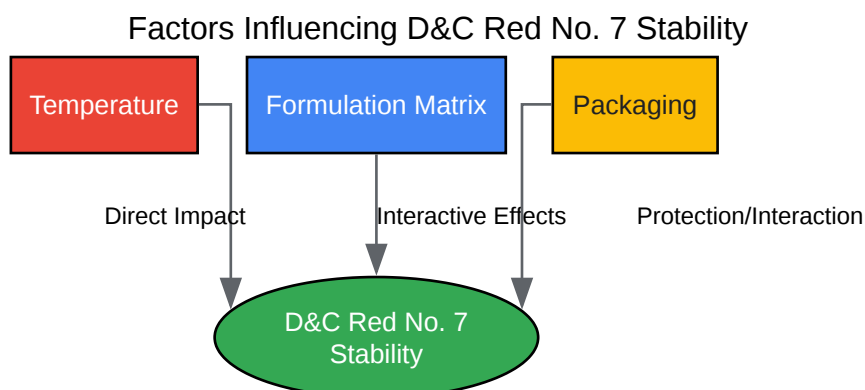
Methodology:

- Instrument: Use a calibrated Thermogravimetric Analyzer (TGA).
- Sample Preparation: Accurately weigh a small amount of pure D&C Red No. 7 powder (typically 5-10 mg) into a TGA pan.
- TGA Parameters:
 - Temperature Range: 25°C to 600°C.
 - Heating Rate: 10°C/min.
 - Atmosphere: Nitrogen or Air (to simulate inert or oxidative conditions).
- Data Analysis: Analyze the resulting TGA curve (weight % vs. temperature). The onset temperature of the major weight loss step is considered the decomposition temperature.

Visualizations

Accelerated Stability Testing Workflow for D&C Red No. 7





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